

formylurea CAS number 1190-24-5

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Compound of Interest

Compound Name: *Formylurea*

Cat. No.: *B075220*

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An In-depth Technical Guide to **Formylurea** (CAS 1190-24-5)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Formylurea, with CAS number 1190-24-5, is a urea derivative characterized by the presence of a formyl group attached to one of the nitrogen atoms.^[1] Its chemical structure, containing both amide and formyl functional groups, imparts unique reactivity and makes it a compound of interest in organic synthesis and pharmaceutical research.^[1] This guide provides a comprehensive overview of **formylurea**, covering its chemical and physical properties, synthesis protocols, reactivity, biological activities, and applications in drug development.

Physicochemical and Spectroscopic Data

Formylurea is a white, fluffy powder.^[2] While many of its physical properties like boiling point and vapor pressure are not fully reported, key computed and experimental data are available.^[2]

Physical and Chemical Properties

A summary of the key physicochemical properties of **formylurea** is presented below.

Property	Value	Source
CAS Number	1190-24-5	[1] [3] [4] [5] [6]
Molecular Formula	C ₂ H ₄ N ₂ O ₂	[4] [6]
Molecular Weight	88.07 g/mol	[3] [4]
IUPAC Name	N-carbamoylformamide	[3] [6]
Synonyms	N-Formylurea, Allophanaldehyde, Formamide, N- (aminocarbonyl)-	[3] [7]
Melting Point	170-173 °C	[2]
pKa	10.35 ± 0.46 (Predicted)	[2]
XLogP3-AA	-0.7	[3]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	2	[3]
Storage Temperature	Below +30°C	[2] [5]

Spectroscopic Data

Spectroscopic information is crucial for the identification and characterization of **formylurea**.

- NMR Spectroscopy: Both ¹H NMR and ¹³C NMR data are available for **formylurea**.[\[3\]](#)
- Mass Spectrometry: GC-MS data has been recorded.[\[3\]](#)
- Infrared (IR) Spectroscopy: FTIR spectra have been obtained using KBr-pellet techniques.[\[3\]](#)
- Raman Spectra: Raman spectral data is also available.[\[3\]](#)

Synthesis and Experimental Protocols

Formylurea is typically synthesized through the reaction of urea with a formic acid derivative.
[1] The process involves a condensation reaction, which can be optimized for laboratory and industrial-scale production.

Laboratory Synthesis Protocol

A general laboratory protocol involves the condensation reaction between urea and a formylating agent like formyl chloride.[1]

Methodology:

- **Reaction Setup:** In a suitable reaction vessel, dissolve urea in an anhydrous solvent such as dichloromethane.[1]
- **Temperature Control:** Cool the reaction mixture to between 0–5°C to minimize side reactions.
[1]
- **Reagent Addition:** Slowly add a formic acid derivative (e.g., formyl chloride) to the urea solution. An optimized molar ratio of urea to formyl chloride is 1:1.2.[1]
- **Reaction Progression:** Allow the reaction to proceed while maintaining the low temperature and stirring.
- **Purification:** After the reaction is complete, the crude product is purified. Recrystallization from an ethanol/water mixture is a common method.[1]
- **Validation:** The purity and identity of the final product are confirmed through melting point analysis and NMR spectroscopy.[1]

Continuous Synthesis and Industrial Production

For larger scale production, a continuous system using urea and formic acid is employed, often coupled with evaporation for purification.[1] The synthesis mechanism involves a proton transfer from formic acid to urea, forming a carbamate intermediate, followed by dehydration to yield **formylurea**. [1]

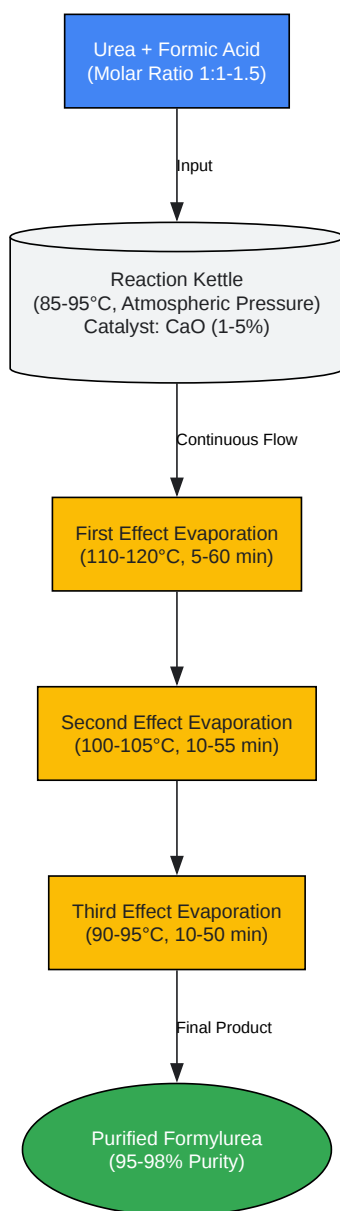
Catalysts and Parameters: Calcium-based catalysts like Calcium Oxide (CaO) or Calcium Sulfate (CaSO₄) are effective in accelerating the dehydration step without contaminating the

final product.[\[1\]](#)

Parameter	Value
Reactants Molar Ratio	Urea:Formic Acid = 1:1–1.5
Reaction Temperature	85–95°C
Reaction Pressure	Atmospheric
Catalyst Loading	1–5% w/w (e.g., CaO)
Reaction Time	2–3 hours
Achieved Purity	95–98%

Data sourced from Benchchem.[\[1\]](#)

The process is often integrated with a triple-effect evaporation system for simultaneous synthesis and purification.[\[1\]](#)



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Caption: Continuous synthesis workflow for **formylurea** production.

Chemical Reactivity and Applications in Synthesis

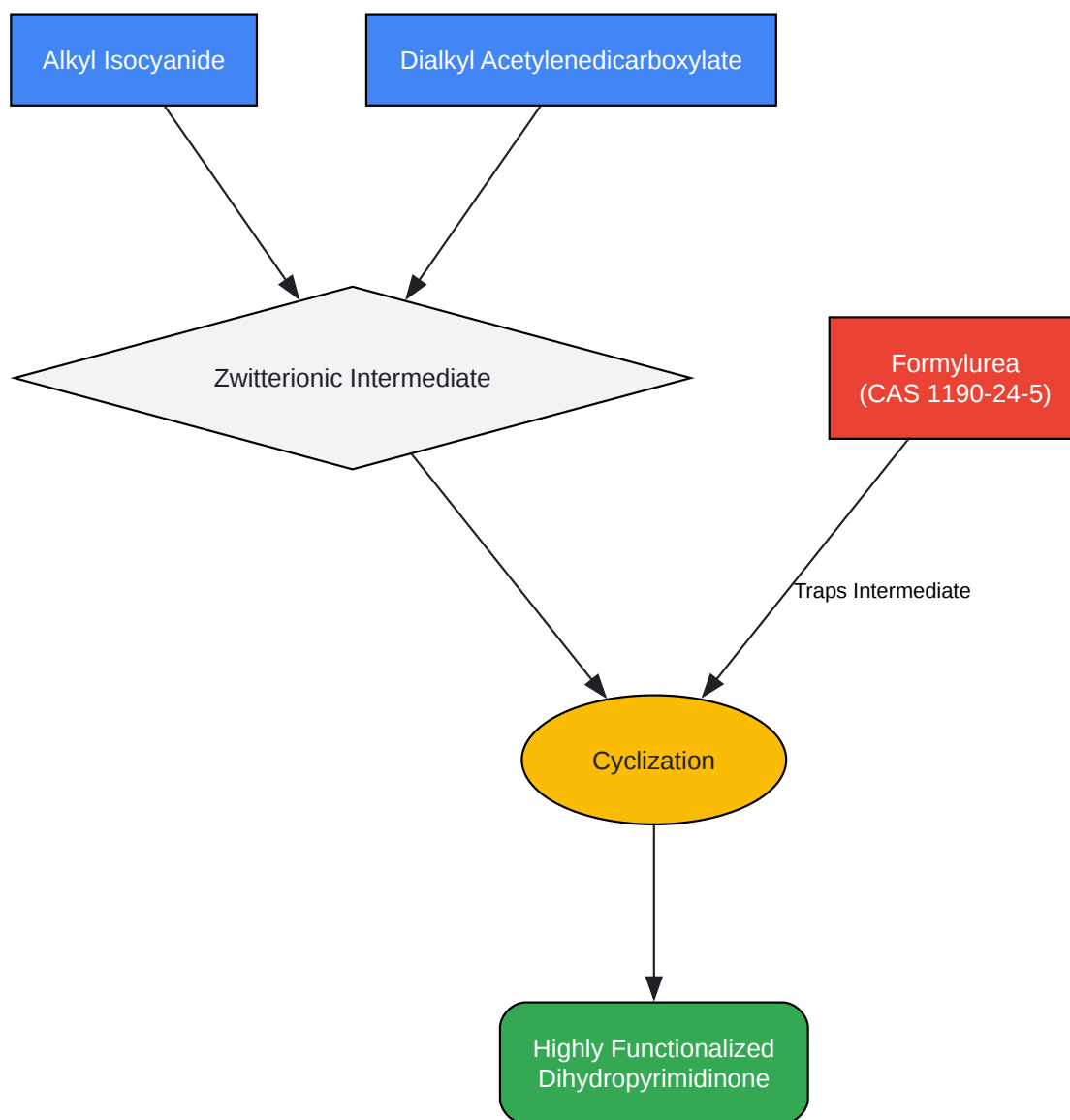
Formylurea's functional groups allow it to undergo various chemical transformations, making it a valuable intermediate in organic synthesis.^[1] It can undergo hydrolysis to produce formic acid and urea, as well as oxidation and substitution reactions.^[1]

Heterocycle Synthesis

Formylurea is a key reagent in the synthesis of various nitrogen-containing heterocyclic compounds such as pyrimidines, triazines, and imidazoles.^[8] It can act as a source of formaldehyde under specific reaction conditions.^[8]

Three-Component Reaction for Dihydropyrimidinones

Formylurea participates in a one-pot, three-component reaction with alkyl isocyanides and dialkyl acetylenedicarboxylates.^[1] This reaction proceeds through the formation of a zwitterionic intermediate, which is then trapped by **formylurea**, leading to cyclization and the formation of highly functionalized dihydropyrimidinones.^[1]



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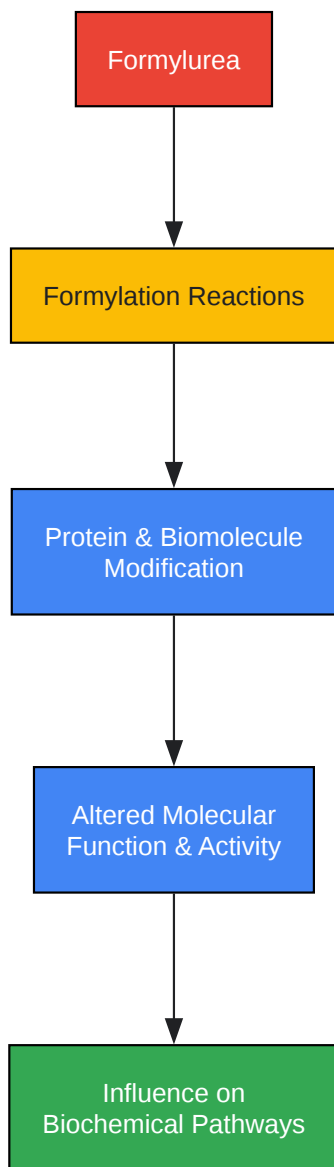
Caption: Three-component reaction involving **formylurea**.

Biological Activity and Drug Development Potential

Formylurea exhibits diverse biological activities, making it a subject of interest in biochemical and pharmaceutical research.^[1]

Mechanism of Action

The primary mechanism of **formylurea**'s biological effect is through formylation reactions.^[1] It can modify proteins and other biomolecules by introducing a formyl group, which can alter the target molecule's function and activity, thereby influencing various biochemical pathways.^[1]



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Caption: General mechanism of action for **formylurea**.

Enzymatic Interactions

Formylurea's interactions with specific enzymes have been studied, revealing distinct reactivity patterns compared to urea.[1]

Enzyme	Interaction with Formylurea	Specific Activity (U/mg)
Urea Carboxylase	Substrate (undergoes carboxylation)	Not reported
Carbamoyltransferase	Inactive (resists activity)	Not applicable
Triuret Hydrolase (TrtA)	Substrate	0.07

Data sourced from Benchchem.[1]

This selective reactivity suggests that the formyl group plays a critical role in molecular recognition and enzyme-substrate interactions.[1]

Antimicrobial Activity

Derivatives of **formylurea** have demonstrated promising antimicrobial properties.[1] They have been investigated for their inhibitory effects against various pathogens, including the gastric pathogen *Helicobacter pylori*. [1] Some derivatives also exhibit urease inhibitory activity, which is a key therapeutic target for infections caused by urease-producing microbes.[1]

Role in Drug Design

The structural and reactive properties of **formylurea** make it a versatile scaffold in drug design. [1] The urea functionality is known to form stable hydrogen bonds with biological targets, a crucial aspect of drug-receptor interactions.[9][10] A notable example is the incorporation of a **formylurea** moiety into a posaconazole analogue, highlighting its utility in developing new antifungal therapeutics.[1] This demonstrates that the formyl group can be used for targeted modifications to enhance drug specificity and efficacy.[1]

Safety and Handling

While a full toxicological profile has not been established, some safety data is available.

- General Hazards: **Formylurea** may cause eye, skin, and respiratory tract irritation.
- Stability: The compound is stable under normal temperatures and pressures.
- Incompatibilities: It should be kept away from strong oxidizing agents.[11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Handling: Use with adequate ventilation and minimize dust generation. Standard personal protective equipment (gloves, safety goggles) should be worn.

It is important to note that **formylurea** is intended for research use only and not for human or veterinary use.[1][4][8]

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